

# vapor pressure and density of 6-Methyl-1-heptanol

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## Compound Focus: 6-Methyl-1-heptanol

CAS No.: 26952-21-6

Cat. No.: S581708

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## Physical Property Data Summary

The quantitative data for **6-Methyl-1-heptanol** from the search results is summarized in the table below. Please note the discrepancy in the CAS number, which suggests data might correspond to slightly different isomers or forms of the compound.

Property	Value	Unit	Source / Condition	Citation
CAS Registry Number	26952-21-6 (also 1653-40-3)	-	-	[1] [2]
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O	-	-	[1]
Molecular Weight	130.23	g/mol	-	[1]
Vapor Pressure	0.1	mmHg	at 20 °C	[3]
Vapor Pressure	1.33	kPa	at 84.1 °C	[4]
Vapor Pressure	202.66	kPa	at 211.41 °C	[4]
Density	0.832	g/cm <sup>3</sup>	at 20 °C	[3]

Property	Value	Unit	Source / Condition	Citation
Boiling Point	183 - 188	°C	-	[1] [3]
Flash Point	73 - 82	°C	(closed cup)	[1] [3]
Refractive Index	1.429 - 1.431	-	at 20 °C	[3]

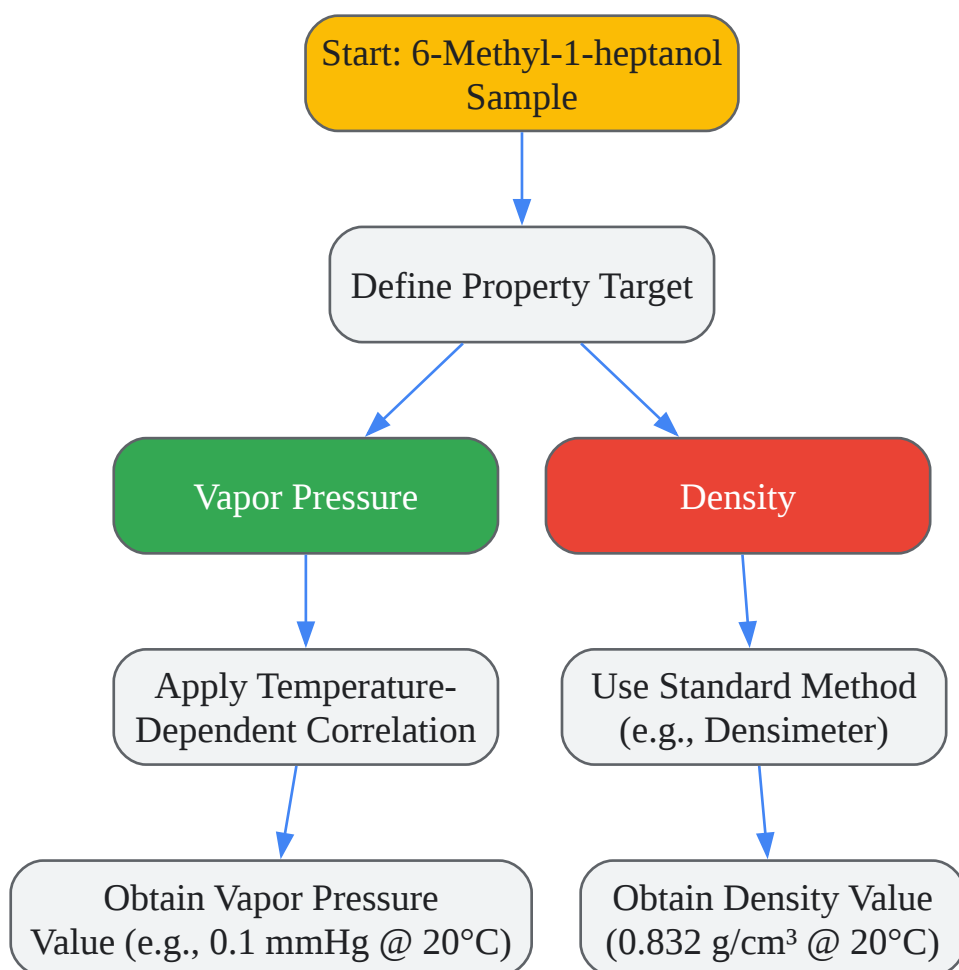
## Experimental Data and Methodologies

The available data comes from a mix of experimental measurements and calculated estimations.

- **Vapor Pressure Correlation:** One source provides a vapor pressure equation for **6-Methyl-1-heptanol** (CAS 1653-40-3), indicating the relationship between pressure (Pvap in kPa) and temperature (T in Kelvin) can be modeled with the equation  $\ln(P_{vp}) = A + B/(T + C)$ , where  $A=15.7346$ ,  $B=-4080.17$ , and  $C=-93.105$  [4]. The data points in the table above, from 1.33 kPa to 202.66 kPa, were calculated using this correlation [4].
- **Density Measurement:** The density value of **0.832 g/cm<sup>3</sup> at 20°C** is listed without a specific experimental method [3]. In a laboratory context, this is typically measured using a calibrated digital densitometer or a pycnometer. The protocol involves temperature-controlling the sample, introducing it into the instrument, and obtaining the direct reading.
- **Data Source Authority:** The National Institute of Standards and Technology (NIST) Web Thermo Tables (WTT) is cited as a source containing critically evaluated data for this compound, including phase boundary densities and vaporization enthalpies [5]. This suggests the existence of rigorously validated experimental data, though specific values are not detailed in the search results.

## Visualizing Property Relationships

The following diagram illustrates the logical workflow for determining key thermophysical properties, aligning with the methodologies suggested by the search results.



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*Workflow for determining vapor pressure and density.*

## Key Insights and Data Gaps

- **Data Discrepancy:** The compound is listed under two different CAS numbers (26952-21-6 and 1653-40-3). While they likely refer to the same compound, this is a point to verify for precise research.
- **Limited Primary Data:** While some vapor pressure and density values are present, the search results lack comprehensive tabular data across a wide temperature range.
- **Authority Source:** The mention of the **NIST WTT** database is a strong indicator that high-quality, peer-reviewed data exists [5]. For a rigorous technical guide, consulting this database directly would be a critical next step to obtain a complete and reliable dataset.

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## References

1. - 6 - Methyl - 1 - 26952-21-6 | Vulcanchem heptanol [vulcanchem.com]
2. China 6 - Methyl - 1 - heptanol | CAS 1653-40-3 Manufacturers Suppliers... [leapchem.com]
3. Isooctyl alcohol - intersurfchem [polymerchem.org]
4. - 1 , Heptanol - 6 - (CAS 1653-40-3) - Chemical & Physical... methyl [chemeo.com]
5. - 6 - methyl - 1 -- Critically Evaluated Thermophysical Property... heptanol [wt-pro.nist.gov]

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